

4-Fluorobenzofuran: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 4-Fluorobenzofuran

Cat. No.: B1370814

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An in-depth exploration of the synthesis, properties, and applications of **4-Fluorobenzofuran**, a key building block in medicinal chemistry and materials science.

This guide provides a detailed overview of **4-Fluorobenzofuran**, a fluorinated heterocyclic compound of significant interest to researchers and professionals in drug discovery and materials science. This document will cover its fundamental chemical and physical properties, delve into established synthetic methodologies, and explore its diverse applications, supported by peer-reviewed literature and established protocols.

Core Compound Identifiers

For clarity and unambiguous identification, the key identifiers for **4-Fluorobenzofuran** are summarized below.

Identifier	Value	Source
CAS Number	24410-58-0	ChemicalBook[1]
Molecular Formula	C8H5FO	ChemicalBook[1]
Molecular Weight	136.12 g/mol	ChemicalBook[1]
MDL Number	MFCD10699416	ChemicalBook[1]

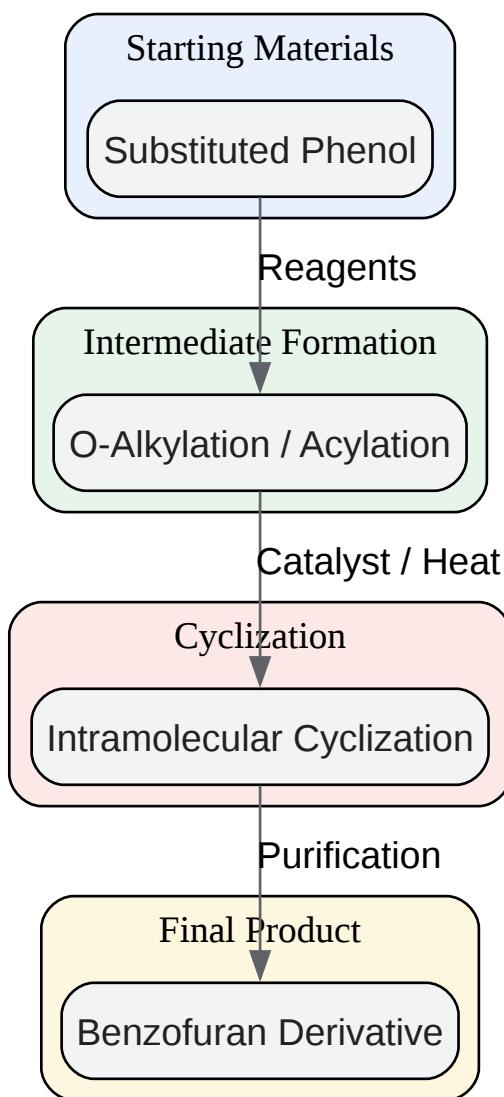
Physicochemical Properties

Understanding the physicochemical properties of **4-Fluorobenzofuran** is crucial for its handling, application, and the design of subsequent chemical transformations.

Property	Value	Notes
Boiling Point	171.7±13.0 °C	Predicted
Density	1.231±0.06 g/cm ³	Predicted
Storage Temperature	2-8°C	Recommended for maintaining stability

Synthesis and Methodologies

The synthesis of **4-Fluorobenzofuran** can be approached through several established routes. The choice of a particular synthetic pathway often depends on the availability of starting materials, desired scale, and laboratory capabilities. A common conceptual workflow for the synthesis of substituted benzofurans is outlined below.



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Caption: Generalized synthetic workflow for benzofuran derivatives.

A more specific, though illustrative, multi-step synthesis protocol for a fluorinated benzofuran derivative might involve the following steps. This is a representative protocol and may require optimization for **4-Fluorobenzofuran** specifically.

Representative Experimental Protocol:

- Step 1: O-Alkylation of a Fluorophenol. To a solution of the appropriate fluorophenol in a suitable solvent (e.g., acetone, DMF), add a base (e.g., K₂CO₃, NaH) and an allyl halide

(e.g., allyl bromide). The reaction is typically stirred at room temperature or with gentle heating until completion, monitored by TLC.

- Step 2: Claisen Rearrangement. The resulting allyl ether is heated in a high-boiling solvent (e.g., N,N-diethylaniline) to induce a Claisen rearrangement, forming an ortho-allyl fluorophenol.
- Step 3: Oxidative Cyclization. The ortho-allyl fluorophenol is then subjected to oxidative cyclization. This can be achieved using various reagents, such as a palladium catalyst in the presence of an oxidant or other methods like treatment with ozone followed by a reductive workup.
- Step 4: Purification. The crude **4-Fluorobenzofuran** is purified using standard laboratory techniques, such as column chromatography on silica gel, to yield the final product.

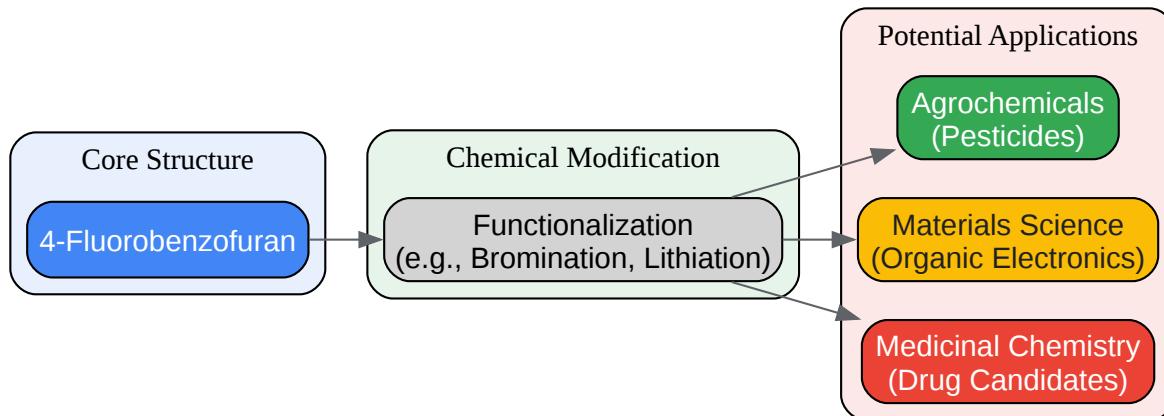
Applications in Research and Development

The benzofuran scaffold is a privileged structure in medicinal chemistry, appearing in numerous biologically active compounds. The introduction of a fluorine atom, as in **4-Fluorobenzofuran**, can significantly modulate the pharmacokinetic and pharmacodynamic properties of a molecule.

Key Application Areas:

- Medicinal Chemistry: As a synthetic intermediate for the development of novel therapeutic agents. The fluorine atom can enhance metabolic stability, improve binding affinity, and alter the acidity of nearby functional groups.
- Materials Science: As a building block for the synthesis of organic electronic materials, such as organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs). The electronic properties of the benzofuran ring system can be fine-tuned by the introduction of fluorine.
- Agrochemicals: In the development of new pesticides and herbicides, where the benzofuran core can impart desired biological activity.

The logical progression from a core chemical structure to its potential applications is visualized below.



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Caption: From core structure to diverse applications.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **4-Fluorobenzofuran**.

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P264: Wash hands and skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.

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References

- 1. 4-Fluorobenzofuran price,buy 4-Fluorobenzofuran - chemicalbook [m.chemicalbook.com]
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